

Essential Safety and Logistical Information for Handling Zinc Metasilicate

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Compound of Interest

Compound Name: ZINC METASILICATE

CAS No.: 11126-29-7

Cat. No.: B078754

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides crucial guidance on the safe handling and disposal of **zinc metasilicate**, a compound that requires careful management to mitigate potential health risks. Adherence to these protocols is essential for a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

Zinc metasilicate is a white, odorless powder that is insoluble in water. While a specific, comprehensive Safety Data Sheet (SDS) for pure **zinc metasilicate** is not readily available, a hazard assessment can be made by considering its components: zinc and silicate. Zinc compounds, such as zinc oxide, can cause metal fume fever upon inhalation of fumes, and the dust can irritate the respiratory tract.^{[1][2][3]} Silicate dusts are also known to cause respiratory irritation.^{[4][5]} One supplier of **zinc metasilicate** warns that it causes serious eye and respiratory irritation.^[6] Therefore, it is crucial to handle **zinc metasilicate** as a hazardous substance.

The primary routes of exposure are inhalation of the powder and contact with eyes and skin. Appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **Zinc Metasilicate**

Body Part	PPE Recommendation	Standard/Specification
Respiratory	A NIOSH-approved particulate respirator (e.g., N95 or higher) should be worn, especially when handling the powder outside of a fume hood or when dust generation is likely. [2] [4]	NIOSH 42 CFR 84
Eyes	Chemical safety goggles or a face shield must be worn to protect against dust particles. [4] [7]	ANSI Z87.1
Hands	Chemical-resistant gloves (e.g., nitrile rubber) are required to prevent skin contact. [8]	ASTM F739
Body	A fully buttoned lab coat should be worn to protect the skin and clothing from contamination. [7]	---

Occupational Exposure Limits

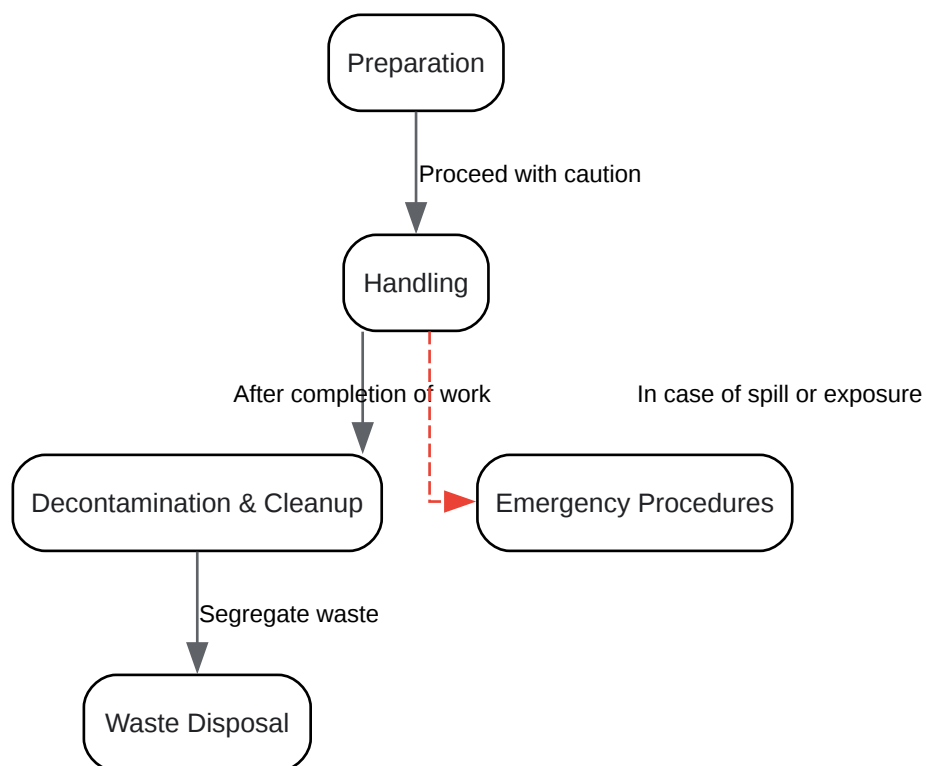
While specific occupational exposure limits for **zinc metasilicate** have not been established, the limits for its components can provide guidance. For zinc oxide dust, the Occupational Safety and Health Administration (OSHA) has set a Permissible Exposure Limit (PEL) of 15 mg/m³ for total dust and 5 mg/m³ for the respirable fraction over an 8-hour workday.[\[1\]](#)[\[3\]](#) The National Institute for Occupational Safety and Health (NIOSH) recommends a REL of 5 mg/m³ for zinc oxide dust as a time-weighted average (TWA) and a ceiling limit of 15 mg/m³.[\[2\]](#)

Table 2: Occupational Exposure Limits for Related Compounds

Substance	Agency	Exposure Limit
Zinc Oxide (Total Dust)	OSHA	15 mg/m ³ (8-hour TWA)[1][3]
Zinc Oxide (Respirable Fraction)	OSHA	5 mg/m ³ (8-hour TWA)[1][3]
Zinc Oxide (Dust)	NIOSH	5 mg/m ³ (10-hour TWA)[2]
Zinc Oxide (Dust)	NIOSH	15 mg/m ³ (Ceiling)[2]

Operational Plan for Handling Zinc Metasilicate

A systematic approach is necessary for the safe handling of **zinc metasilicate** in a laboratory setting. The following workflow outlines the key steps to be taken.



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References

- [1. ZINC OXIDE, DUST & FUME | Occupational Safety and Health Administration \[osha.gov\]](#)
- [2. CDC - NIOSH Pocket Guide to Chemical Hazards - Zinc oxide \[cdc.gov\]](#)
- [3. nj.gov \[nj.gov\]](#)
- [4. saatchi-global.com \[saatchi-global.com\]](#)
- [5. chemistry.utoronto.ca \[chemistry.utoronto.ca\]](#)
- [6. gtilaboratorysupplies.com \[gtilaboratorysupplies.com\]](#)
- [7. Sodium Silicate Safety Guide \[blog.ariadne-hces.com\]](#)
- [8. Sodium Silicate Powder Toxicology \[digitalfire.com\]](#)
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